

Structural Basis of LM-41 Inhibition of TEAD: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LM-41

Cat. No.: B12387228

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

The Hippo signaling pathway is a critical regulator of organ size and tissue homeostasis, and its dysregulation is implicated in various cancers. The transcriptional coactivator Yes-associated protein (YAP) and its paralog TAZ are the main downstream effectors of this pathway, and their oncogenic activity is mediated through their interaction with the TEA domain (TEAD) family of transcription factors. Disrupting the YAP/TAZ-TEAD interaction has emerged as a promising therapeutic strategy. **LM-41**, a derivative of flufenamic acid, is a novel small molecule inhibitor of TEAD. This technical guide provides a comprehensive overview of the structural basis of **LM-41**'s inhibitory mechanism, supported by available data and generalized experimental protocols.

Introduction: The Hippo Pathway and TEAD Transcription Factors

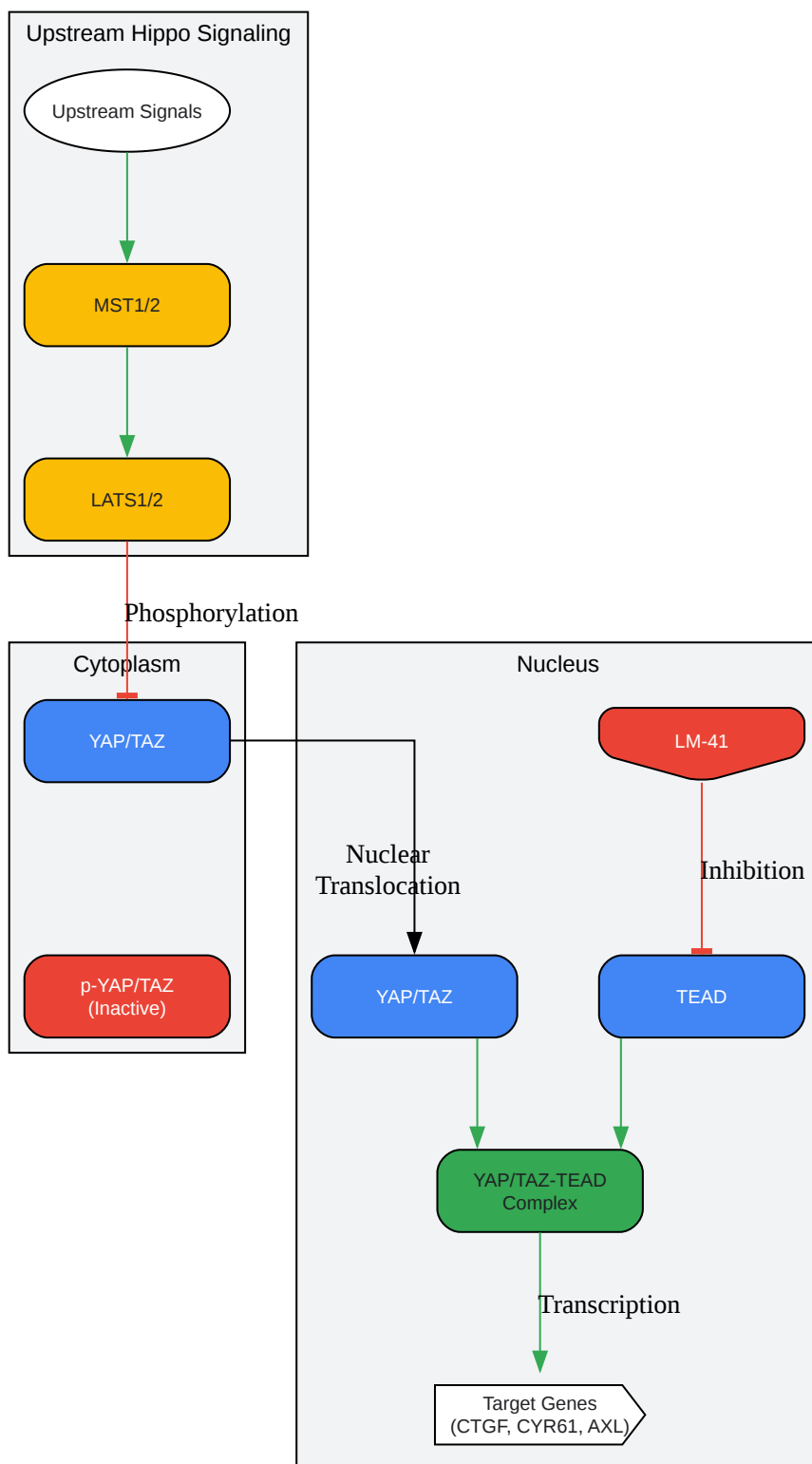
The Hippo pathway is a kinase cascade that, when active, phosphorylates and inactivates the transcriptional co-activators YAP and TAZ by promoting their cytoplasmic sequestration and

degradation. In many cancers, the Hippo pathway is inactivated, leading to the nuclear accumulation of YAP/TAZ. In the nucleus, YAP/TAZ bind to the TEAD family of transcription factors (TEAD1-4) to drive the expression of genes that promote cell proliferation, survival, and migration, such as CTGF, CYR61, and AXL.

TEAD proteins are characterized by a conserved N-terminal TEA domain responsible for DNA binding and a C-terminal YAP/TAZ-binding domain. A crucial feature of TEADs is a central lipid-binding pocket that is typically occupied by palmitic acid. This autopalmitoylation is important for TEAD stability and its interaction with YAP/TAZ. Small molecules that target this "druggable" pocket can allosterically inhibit the YAP/TAZ-TEAD interaction.

Signaling Pathway of YAP/TAZ-TEAD Activation

Hippo Signaling Pathway and LM-41 Inhibition

[Click to download full resolution via product page](#)

Caption: The Hippo pathway and the inhibitory action of **LM-41** on TEAD.

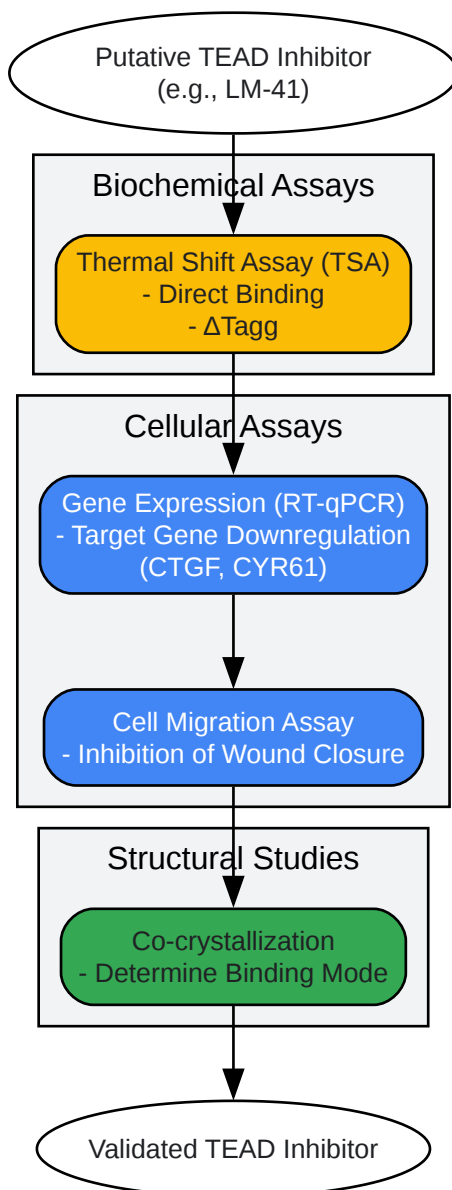
LM-41: A Novel TEAD Inhibitor

LM-41 is a small molecule inhibitor derived from flufenamic acid. It has been developed to target the central palmitic acid-binding pocket of TEAD transcription factors. By occupying this pocket, **LM-41** is believed to allosterically inhibit the interaction between TEAD and the transcriptional co-activators YAP and TAZ, thereby suppressing the expression of downstream target genes involved in cancer progression.

Structural Basis of LM-41 Inhibition

Co-crystallization studies have indicated that **LM-41** binds within the hydrophobic palmitic acid-binding pocket of TEAD.^{[1][2]} It is reported to bind in a manner similar to its parent compound, flufenamic acid, but extends deeper into the pocket.^{[1][2]} This deeper binding is thought to contribute to its improved affinity for TEAD. The precise molecular interactions, including hydrogen bonds and hydrophobic contacts between **LM-41** and the amino acid residues lining the TEAD pocket, form the structural basis of its inhibitory activity. However, the specific details of these interactions from the co-crystal structure are not yet publicly available.

Logical Relationship of LM-41 Action



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Single Cell Migration Assay Using Human Breast Cancer MDA-MB-231 Cell Line - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Development of LM-41 and AF-2112, two flufenamic acid-derived TEAD inhibitors obtained through the replacement of the trifluoromethyl group by aryl rings - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Structural Basis of LM-41 Inhibition of TEAD: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12387228/docs#structural-basis-of-lm-41-inhibition-of-tead-a-technical-guide\]](https://www.benchchem.com/product/b12387228/docs#structural-basis-of-lm-41-inhibition-of-tead-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check